

Personal protective equipment for handling 5-Hydroxyindole-2-carboxylic acid

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Compound of Interest

Compound Name: 5-Hydroxyindole-2-carboxylic acid

Cat. No.: B556497

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Essential Safety and Handling Guide for 5-Hydroxyindole-2-carboxylic acid

This guide provides crucial safety protocols and logistical information for the handling and disposal of **5-Hydroxyindole-2-carboxylic acid** (CAS No. 21598-06-1). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Personal Protective Equipment (PPE)

5-Hydroxyindole-2-carboxylic acid is classified as a hazardous substance. It is harmful if swallowed or in contact with skin, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Key Considerations & Standard Operating Procedures (SOPs)
Eye & Face Protection	Chemical safety goggles or glasses complying with OSHA's 29 CFR 1910.133 or European Standard EN166.[3] [4] A face shield may be required for splash-prone activities.	Ensure eyewash stations and safety showers are in close proximity to the workstation.[2] [4] In case of eye contact, rinse cautiously and immediately with plenty of water for at least 15 minutes, removing contact lenses if possible.[1][3][5] Seek medical attention if irritation persists.[1] [3]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). A lab coat or long-sleeved clothing is required.[6]	Inspect gloves for integrity before each use.[2][6] Remove gloves carefully to avoid skin contamination.[6] If skin contact occurs, wash immediately with plenty of soap and water and remove all contaminated clothing.[1][3][5]
Respiratory Protection	For operations that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter (e.g., N95 dust mask).[3] [4][7]	All handling of the solid compound should occur in a well-ventilated area, preferably a certified chemical fume hood. [1][2] If inhaled, move the victim to fresh air.[1][5]

Table 2: Physicochemical and Hazard Data

Property	Value	Reference
Molecular Formula	$C_9H_7NO_3$	[1][2]
Molecular Weight	177.16 g/mol	[8][9]
Appearance	Light yellow to light brown powder/solid.[1][5]	[1][5][9]
Melting Point	249 °C (decomposes)	[1][9]
Solubility	Soluble in a 1:1 mixture of chloroform/ethanol.[9]	[9]
Storage Temperature	Keep refrigerated; store at -20°C for long-term stability.	[1][8]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and regulatory compliance.

Step-by-Step Handling Protocol

- Preparation and Engineering Controls:
 - Before handling, ensure a certified chemical fume hood is operational.[2]
 - Verify that safety showers and eyewash stations are accessible and functional.[2][4]
 - Prepare all necessary equipment (spatulas, weigh boats, glassware, solvents) and place them inside the fume hood to minimize movement.
 - Don all required PPE as specified in Table 1.
- Handling the Compound:
 - Conduct all manipulations, including weighing and transferring the solid, within the chemical fume hood to prevent inhalation of dust.[10]
 - Use spark-proof tools and avoid creating dust clouds.[10]

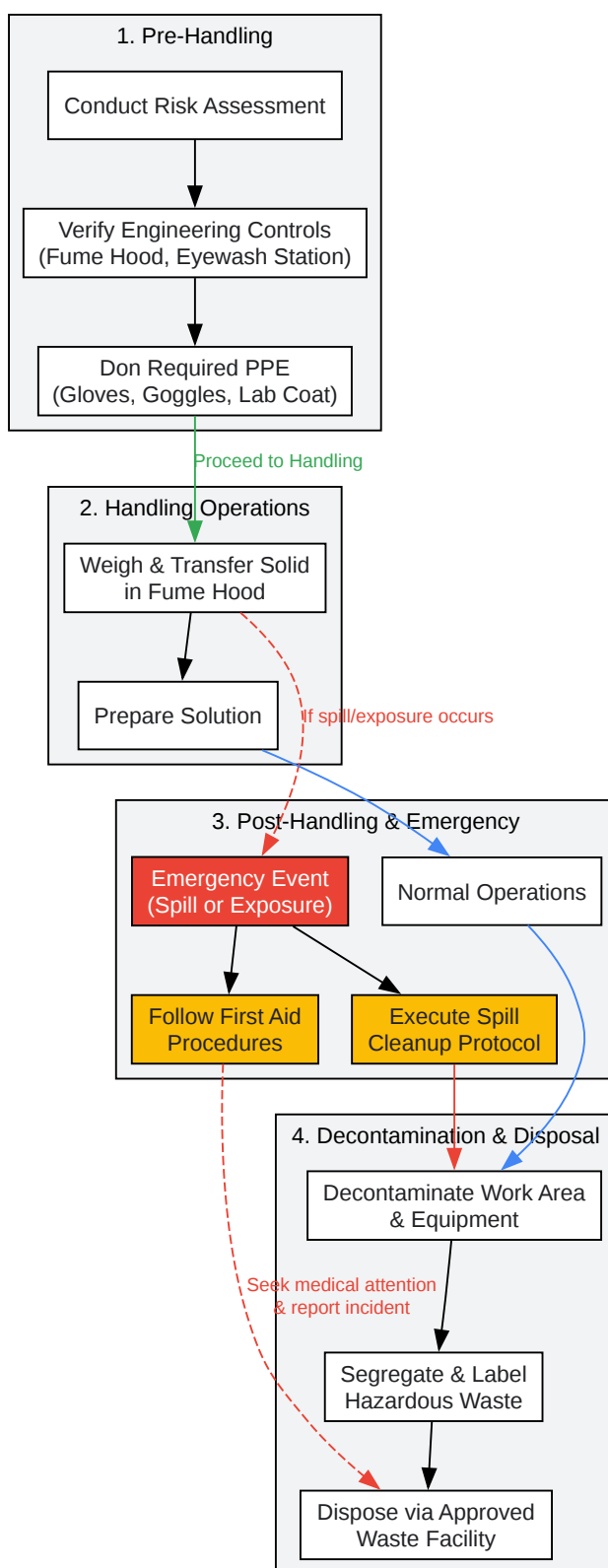
- For creating solutions, add the solid slowly to the solvent to prevent splashing.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)[\[11\]](#)
- In Case of a Spill:
 - Ensure adequate ventilation and wear all required PPE, including respiratory protection.[\[6\]](#)
[\[11\]](#)
 - For small spills, gently sweep up the solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[\[1\]](#)[\[3\]](#)[\[6\]](#)
 - Do not allow the chemical to enter the environment or drains.[\[1\]](#)[\[3\]](#)
 - Decontaminate the spill area thoroughly.

Disposal Plan

- Waste Classification: **5-Hydroxyindole-2-carboxylic acid** and any materials contaminated with it (e.g., gloves, weigh boats, paper towels) should be treated as hazardous chemical waste.
- Disposal Procedure: Dispose of contents and containers at an approved waste disposal plant.[\[1\]](#)[\[3\]](#)[\[5\]](#) Do not dispose of down the drain.[\[1\]](#) Follow all federal, state, and local environmental regulations for chemical waste disposal.

Visual Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **5-Hydroxyindole-2-carboxylic acid**, from initial assessment to final disposal.



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Caption: Workflow for handling **5-Hydroxyindole-2-carboxylic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Hydroxyindole-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556497#personal-protective-equipment-for-handling-5-hydroxyindole-2-carboxylic-acid]

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